

# Application Notes: Ametoctradin MRLs in Herbs (EU)

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## Compound Focus: Ametoctradin

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## Regulatory Context and Approval Status

**Ametoctradin** is a fungicide approved for use in the European Union. Its approval has been recently extended and remains active until at least **31 December 2025** [1]. The establishment of MRLs is governed by **Regulation (EC) No 396/2005**, which harmonizes pesticide residue levels across the EU to ensure food safety for all consumer groups [2].

## Established Maximum Residue Levels (MRLs)

For the group of **herbs and edible flowers**, with the exception of sage and basil (which had pre-existing MRLs), the MRL for **ametoctradin** has been raised to **20 mg/kg** from a previous default limit of 0.01 mg/kg [3] [4] [5]. The table below summarizes the specific commodities affected.

**Table 1: Modified MRLs for Ametoctradin in Selected Herbs**

Commodity Code	Commodity Name	Existing EU MRL (mg/kg)	Proposed EU MRL (mg/kg)
0256010	Chervil	0.01*	20

Commodity Code	Commodity Name	Existing EU MRL (mg/kg)	Proposed EU MRL (mg/kg)
0256020	Chives	0.01*	20
0256030	Celery leaves	0.01*	20
0256040	Parsley	0.01*	20
0256060	Rosemary	0.01*	20
0256070	Thyme	0.01*	20
0256090	Laurel/bay leave	0.01*	20
0256100	Tarragon	0.01*	20
0256990	Other herbs and edible flowers	0.01*	20

Source: Adapted from EFSA Journal 2017;15(6):4869 [4]. \*Indicates the MRL was set at the limit of quantification.

## Consumer Risk Assessment Conclusion

The European Food Safety Authority (EFSA) conducted a comprehensive risk assessment and concluded that the intake of residues resulting from the use of **ametoctradin** on herbs according to the reported agricultural practice **is unlikely to present a risk to consumer health** [3] [4] [5]. The total calculated chronic dietary intake accounted for a maximum of **0.14% of the Acceptable Daily Intake (ADI)**, with the French toddler identified as the most critical consumer group [4].

## Key Toxicological Reference Values

- **Acceptable Daily Intake (ADI): 10 mg/kg body weight per day** [4] [5].
- **Acute Reference Dose (ARfD): Not deemed necessary** [4] [5].

## Experimental Protocols

### Protocol 1: Residue Enforcement and Analytical Method

#### 1.1. Residue Definition

- **For enforcement: Ametoctradin** [4] [5].
- **For risk assessment (primary crops): Ametoctradin.**
- **For risk assessment (rotational crops):** Sum of **ametoctradin** and soil metabolites M650F03 and M650F04, expressed as **ametoctradin** [4].

#### 1.2. Analytical Methodology

- **Principle:** A sufficiently validated analytical method is required to enforce the residue definition in high-water-content crops like herbs.
- **Limit of Quantification (LOQ):** The method must enable reliable quantification of residues at or above **0.01 mg/kg** [4] [5].
- **Key Consideration:** Metabolism studies indicate that **ametoctradin** is stable, and the residue in primary crops is predominantly the parent compound [4].

### Protocol 2: Metabolic Fate and Processing Studies

#### 2.1. Metabolic Studies in Crops

- **Study Design:** Investigate the metabolism of **ametoctradin** following foliar application in representative crops (e.g., fruits, root vegetables, leafy vegetables).
- **Findings:** The metabolic pattern in primary crops is sufficiently addressed. For rotational crops, the major residues identified are the soil metabolites **M650F03** and **M650F04** [4].

#### 2.2. Processing Studies

- **Hydrolysis Studies:** Demonstrated that **ametoctradin** is stable and does not degrade during processing [4].
- **Magnitude of Residues:** Specific studies on the magnitude of residues in processed herb commodities are not required, as the total theoretical maximum daily intake (TMDI) is below the trigger value of 10% of the ADI [4].

## Protocol 3: Conducting Consumer Dietary Risk Assessment

### 3.1. Model and Inputs

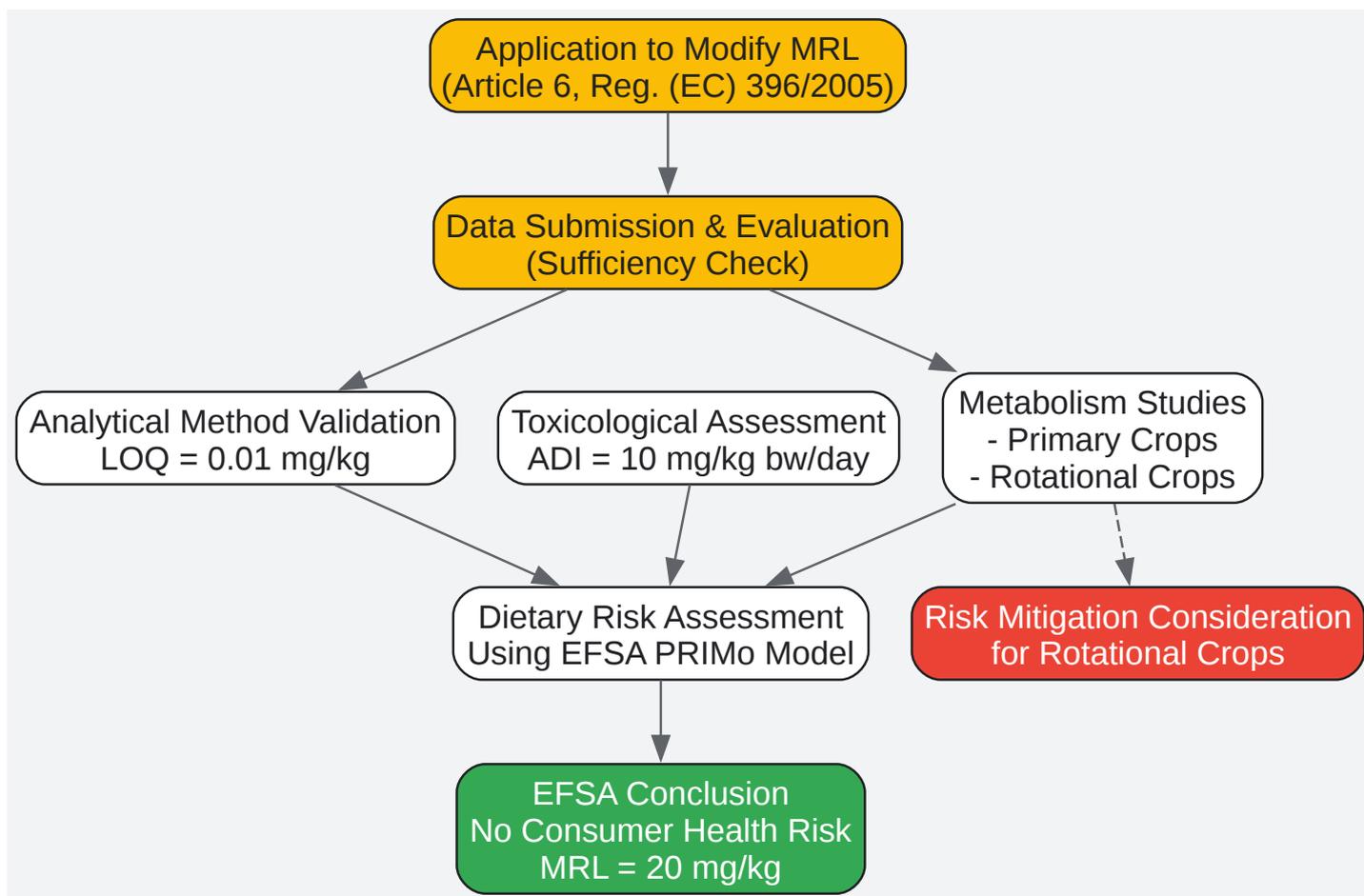
- **Model:** Use **Revision 2 of the EFSA Pesticide Residues Intake Model (PRIMo)** [4].
- **Input Data:**
  - Proposed MRL (20 mg/kg for herbs).
  - Median residue levels from supervised field trials.
  - Toxicological reference values (ADI of 10 mg/kg bw per day).
  - European food consumption data.

### 3.2. Risk Characterization

- Calculate the **Chronic Exposure** (theoretical maximum daily intake) as a percentage of the ADI.
- An exposure accounting for **less than 100% of the ADI** indicates that the long-term intake is unlikely to pose a health risk [4].

## Workflow and Pathway Diagrams

The following diagram visualizes the key decision-making process for MRL setting and risk assessment as outlined by EFSA.



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Diagram Title: EU MRL Setting and Risk Assessment Workflow

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## References

1. Implementing regulation - EU - 2025/1489 - EN - EUR-Lex [[eur-lex.europa.eu](http://eur-lex.europa.eu)]
2. EU legislation on MRLs - Food Safety - European Commission [[food.ec.europa.eu](http://food.ec.europa.eu)]

3. Modification of the existing maximum for residue ... levels ametoctradin [efsa.europa.eu]

4. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

5. Ministry of Food and Drug Safety>Information>International ... [mfds.go.kr]

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